

# Miv-150: A Technical Guide to its Molecular Structure, Mechanism, and Analysis

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## Compound of Interest

Compound Name: Miv 150

Cat. No.: B1677211

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## Abstract

Miv-150 is a potent non-nucleoside reverse transcriptase inhibitor (NNRTI) that has demonstrated significant activity against both HIV-1 and HIV-2.<sup>[1]</sup> This technical guide provides a comprehensive overview of the molecular characteristics of Miv-150, its mechanism of action, and detailed methodologies for its analysis. The information presented herein is intended to support further research and development of this compound as a potential microbicide for the prevention of HIV transmission.

## Molecular Structure and Properties

Miv-150, also known as PC-815, is a synthetic organic molecule with a complex structure designed for high-affinity, allosteric inhibition of reverse transcriptase.<sup>[1]</sup>

## Chemical Identity

The fundamental chemical identifiers for Miv-150 are summarized in the table below.

Property	Value	Reference
IUPAC Name	N-(5-cyano-2-pyridinyl)-N'-[(1S,2S)-2-[6-fluoro-2-hydroxy-3-(1-oxopropyl)phenyl]cyclopropyl]urea	[1]
Synonyms	PC-815	[1]
CAS Number	231957-54-3	[1]
Molecular Formula	C <sub>19</sub> H <sub>17</sub> FN <sub>4</sub> O <sub>3</sub>	[1][2]
Molecular Weight	368.36 g/mol	[2]
SMILES String	O=C(N[C@@H]1--INVALID-LINK--C1)NC3=NC=C(C#N)C=C3	[3]

## Physicochemical Properties

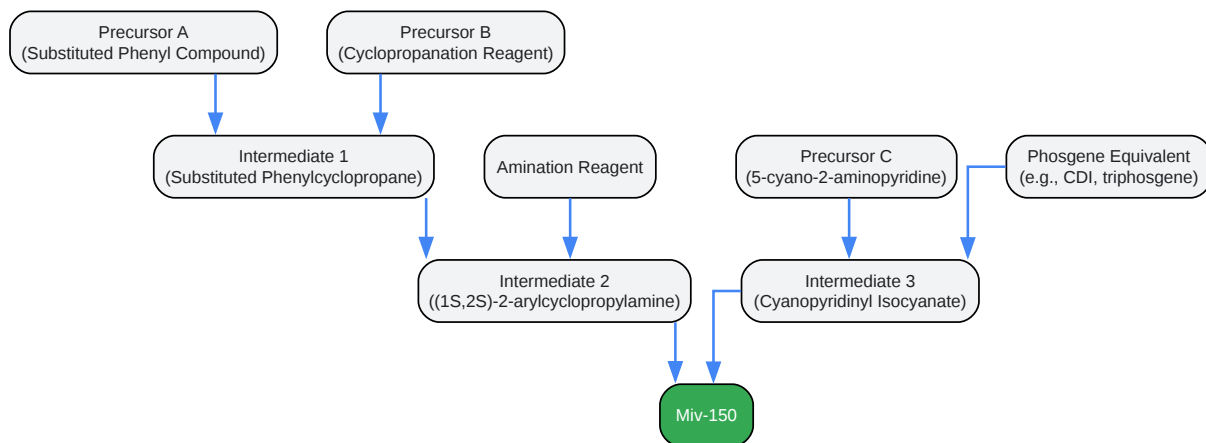
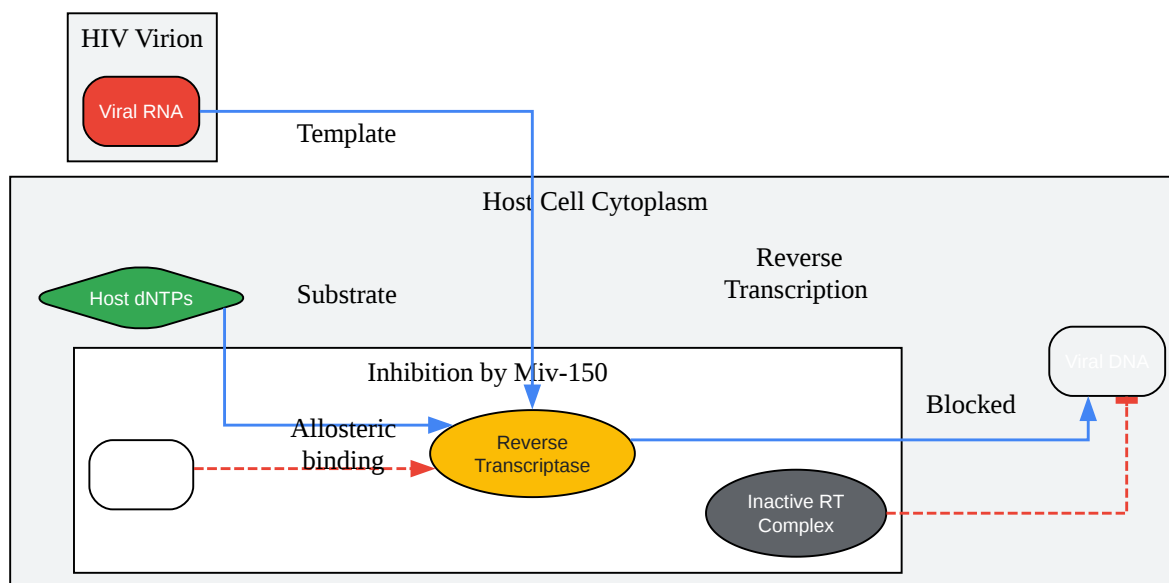
The physical and chemical properties of Miv-150 are critical for its formulation and delivery.

Property	Value	Reference
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL, DMSO:PBS (pH 7.2) (1:3): 0.25 mg/mL, Ethanol: 0.25 mg/mL	[1]
Stability	≥ 4 years (storage at -20°C)	[1]

## Mechanism of Action: Allosteric Inhibition of Reverse Transcriptase

Miv-150 functions as a non-nucleoside reverse transcriptase inhibitor (NNRTI). Unlike nucleoside reverse transcriptase inhibitors (NRTIs), which compete with natural nucleosides for incorporation into the growing DNA chain, NNRTIs bind to a different, allosteric site on the reverse transcriptase enzyme.<sup>[4]</sup> This binding induces a conformational change in the enzyme, which distorts the active site and prevents the conversion of viral RNA into DNA.<sup>[1]</sup>

The following diagram illustrates the inhibitory action of Miv-150 on HIV reverse transcriptase.



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